

A Technical Guide to the Decay Properties of Gold-193

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document details the fundamental nuclear decay properties of the **Gold-193** (193Au) isotope. While the audience includes drug development professionals, it is important to note that 193Au is not a commonly used radionuclide in therapeutic or diagnostic medicine. Its relatively short half-life and decay characteristics are primarily of interest in the fields of nuclear physics and chemistry.

Core Decay Properties

Gold-193 is a neutron-deficient, radioactive isotope of gold. It undergoes 100% electron capture to decay into its stable daughter nuclide, Platinum-193 (¹⁹³Pt).[1] This process involves a proton in the gold nucleus capturing an inner atomic electron (usually from the K or L shell), transforming into a neutron and emitting an electron neutrino.[2] The resulting ¹⁹³Pt nucleus is often in an excited state and de-excites by emitting gamma rays.

A summary of the primary decay characteristics is presented in Table 1.

Table 1: General Properties and Decay Characteristics of **Gold-193**.



Property	Value
Half-Life (T½)	17.65 (15) hours[1][3]
Decay Mode	100% Electron Capture (EC)[1]
Daughter Nuclide	¹⁹³ Pt[1]
Parent Nuclide	¹⁹³ Hg[1][4]
Spin and Parity	3/2+[1][3]
Mass Excess	-33.405 MeV[1][4]

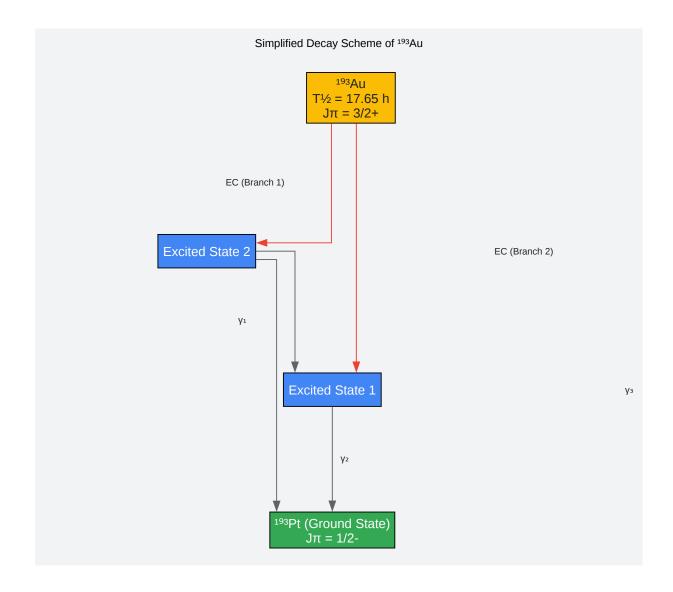
| Q-value (EC) | 1.075 (9) MeV[1] |

Decay Scheme and Emissions

The decay of ¹⁹³Au to ¹⁹³Pt is a complex process that populates numerous excited states of the ¹⁹³Pt daughter nucleus. The subsequent de-excitation of these levels results in the emission of a spectrum of gamma rays and conversion electrons.

The simplified decay scheme for ¹⁹³Au is illustrated below. The parent ¹⁹³Au (ground state) decays via electron capture to various excited states of ¹⁹³Pt, which then cascade down to the ¹⁹³Pt ground state through the emission of gamma radiation.









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